

L-Alanine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Alanine-d3-1*

Cat. No.: B579270

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This technical guide provides an in-depth overview of L-Alanine-d3, a deuterated stable isotope of the non-essential amino acid L-alanine. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental applications, and relevant biochemical pathways.

Core Compound Specifications

L-Alanine-d3, also known as (S)-2-Aminopropanoic-3,3,3-d3 acid, is a valuable tool in metabolic research and analytical chemistry. Its key properties are summarized below.

Property	Value	Reference(s)
CAS Number	63546-27-0	[1][2]
Molecular Formula	C ₃ H ₄ D ₃ NO ₂	[1]
Molecular Weight	92.11 g/mol	[2]
Synonyms	L-Alanine-3,3,3-d3, (S)-2-Aminopropanoic-3,3,3-d3 acid	[1]
Chemical Purity	Typically ≥98%	[2]
Isotopic Purity	Typically ≥99 atom % D	

Applications in Research and Development

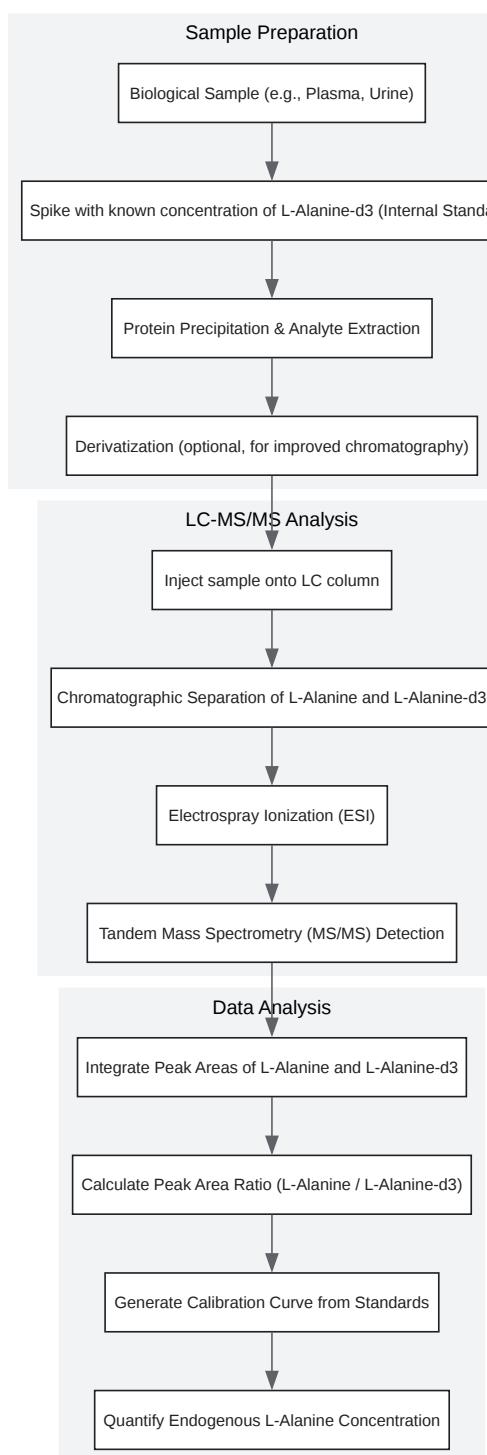
L-Alanine-d3 serves two primary functions in scientific research: as an internal standard for the quantification of endogenous L-alanine and as a metabolic tracer to study biochemical pathways.

Internal Standard for Mass Spectrometry

Due to its chemical similarity to L-alanine and its distinct mass, L-Alanine-d3 is an ideal internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative bioanalysis as it corrects for variability in sample preparation and instrument response.

A general workflow for the use of L-Alanine-d3 as an internal standard in an LC-MS/MS experiment is depicted below.

Experimental Workflow: L-Alanine Quantification using L-Alanine-d3 Internal Standard

[Click to download full resolution via product page](#)**Caption: Workflow for L-alanine quantification.**

Metabolic Tracer Studies

L-Alanine-d3 is utilized as a tracer to investigate metabolic pathways such as the glucose-alanine cycle. By introducing the labeled alanine into a biological system, researchers can track the deuterium label as it is incorporated into other molecules, providing insights into metabolic flux and pathway dynamics. These studies are crucial for understanding diseases like diabetes and metabolic syndrome where alanine metabolism is dysregulated.

The Glucose-Alanine Cycle

The glucose-alanine cycle is a key metabolic pathway that facilitates the transport of nitrogen from muscle to the liver. In muscle, amino groups are transferred to pyruvate to form alanine. This alanine is then transported to the liver, where it is converted back to pyruvate for gluconeogenesis, and the nitrogen is processed into urea.

Caption: The Glucose-Alanine Cycle.

Experimental Protocol: Quantification of L-Alanine in Human Plasma using L-Alanine-d3 by LC-MS/MS

This section outlines a representative protocol for the quantification of L-alanine in human plasma utilizing L-Alanine-d3 as an internal standard.

Materials and Reagents

- L-Alanine (analyte standard)
- L-Alanine-d3 (internal standard)
- Human plasma (K2EDTA)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade

- Protein precipitation plates/tubes
- LC-MS/MS system

Preparation of Standards and Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of L-Alanine and L-Alanine-d3 in water.
- Working Standard Solutions: Serially dilute the L-Alanine stock solution with a 50:50 mixture of ACN and water to prepare calibration standards at concentrations ranging from 1 to 500 μ M.
- Internal Standard Working Solution: Dilute the L-Alanine-d3 stock solution with a 50:50 mixture of ACN and water to a final concentration of 50 μ M.

Sample Preparation

- To 50 μ L of plasma sample, calibration standard, or quality control sample in a microcentrifuge tube, add 10 μ L of the internal standard working solution (50 μ M L-Alanine-d3).
- Add 200 μ L of cold ACN containing 0.1% FA to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or 96-well plate for LC-MS/MS analysis.

LC-MS/MS Conditions

- LC System: A suitable UHPLC system.
- Column: A HILIC (Hydrophilic Interaction Liquid Chromatography) column is recommended for good retention of polar analytes like alanine.
- Mobile Phase A: Water with 0.1% FA.

- Mobile Phase B: Acetonitrile with 0.1% FA.
- Gradient: A gradient elution from high organic to high aqueous mobile phase.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- MRM Transitions:
 - L-Alanine: Q1 m/z 90.1 -> Q3 m/z 44.2
 - L-Alanine-d3: Q1 m/z 93.1 -> Q3 m/z 46.2

Data Analysis

- Integrate the peak areas for both L-alanine and L-Alanine-d3.
- Calculate the peak area ratio of L-alanine to L-Alanine-d3.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the L-alanine calibration standards.
- Determine the concentration of L-alanine in the plasma samples by interpolating their peak area ratios from the calibration curve.

This technical guide provides a foundational understanding of L-Alanine-d3 and its applications. For specific experimental designs and troubleshooting, researchers should consult relevant scientific literature and application notes.

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References

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